

Application Note: Quantitative Analysis of 16-Methylheptadecanoyl-CoA using LC-MS/MS

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Compound of Interest

Compound Name: 16-Methylheptadecanoyl-CoA

Cat. No.: B15551507

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Introduction

16-Methylheptadecanoyl-CoA is a saturated, branched-chain fatty acyl-CoA that plays a role in lipid metabolism. As an activated form of its corresponding fatty acid, it is an important intermediate in various metabolic pathways. Accurate quantification of **16-**

Methylheptadecanoyl-CoA in biological matrices is crucial for understanding its physiological and pathological significance. This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of **16-Methylheptadecanoyl-CoA** in biological samples.

Principle of the Method

This method utilizes reversed-phase liquid chromatography for the separation of **16-Methylheptadecanoyl-CoA** from other endogenous acyl-CoAs and matrix components. Detection and quantification are achieved using a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode. The quantification is performed using multiple reaction monitoring (MRM), which offers high selectivity and sensitivity. A key fragmentation characteristic of acyl-CoAs is the neutral loss of the 507 Da phosphoadenosine diphosphate moiety, which is utilized for specific detection.[1][2][3][4][5]

Experimental Protocols

1. Sample Preparation (from Tissue)

This protocol is adapted from established methods for long-chain fatty acyl-CoA extraction.[\[1\]](#)
[\[2\]](#)

- Materials:
 - Tissue sample (e.g., liver, muscle)
 - Phosphate-buffered saline (PBS), ice-cold
 - Methanol, ice-cold
 - Internal Standard (IS) solution (e.g., C17:0-CoA, 10 μ M in methanol)
 - Acetonitrile, ice-cold
 - Centrifuge capable of 15,000 x g and 4°C
 - Vacuum concentrator
- Procedure:
 - Excise and weigh approximately 100-200 mg of tissue.
 - Wash the tissue twice with ice-cold PBS.
 - Homogenize the tissue in 2 mL of ice-cold methanol.
 - Add a known amount of internal standard solution.
 - Incubate the homogenate at -80°C for 15 minutes to precipitate proteins.
 - Centrifuge at 15,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a new tube.

- Add 1 mL of ice-cold acetonitrile to the supernatant.
- Evaporate the solvent to dryness using a vacuum concentrator.
- Reconstitute the dried extract in 150 µL of the initial mobile phase (e.g., 80% Mobile Phase A, 20% Mobile Phase B).
- Vortex and centrifuge at 15,000 x g for 5 minutes at 4°C.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

2. Liquid Chromatography

- Instrumentation: High-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 µm).
- Mobile Phase A: 10 mM ammonium acetate in water, pH 6.8.[\[6\]](#)
- Mobile Phase B: Acetonitrile.[\[6\]](#)
- Gradient:

Time (min)	% Mobile Phase B
0.0	20
15.0	100
22.5	100
22.6	20

| 30.0 | 20 |

- Flow Rate: 0.2 mL/min.[\[6\]](#)
- Column Temperature: 32°C.[\[6\]](#)

- Injection Volume: 10 µL.

3. Mass Spectrometry

- Instrumentation: Triple quadrupole mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+).[\[1\]](#)[\[2\]](#)[\[7\]](#)
- MS Parameters:
 - Capillary Voltage: 3.20 kV[\[6\]](#)
 - Cone Voltage: 45 V[\[6\]](#)
 - Desolvation Gas (Nitrogen) Flow: 500 L/h[\[6\]](#)
 - Desolvation Temperature: 500°C[\[6\]](#)
 - Source Temperature: 120°C[\[6\]](#)
 - Collision Gas: Argon
- MRM Transitions:
 - The precursor ion for **16-Methylheptadecanoyl-CoA** ($[M+H]^+$) is m/z 1048.7.
 - The characteristic product ion results from the neutral loss of 507 Da.[\[4\]](#)[\[5\]](#)
 - The primary MRM transition to monitor is m/z 1048.7 -> 541.7.

Data Presentation

Table 1: Mass Spectrometry Parameters for **16-Methylheptadecanoyl-CoA** and Internal Standard

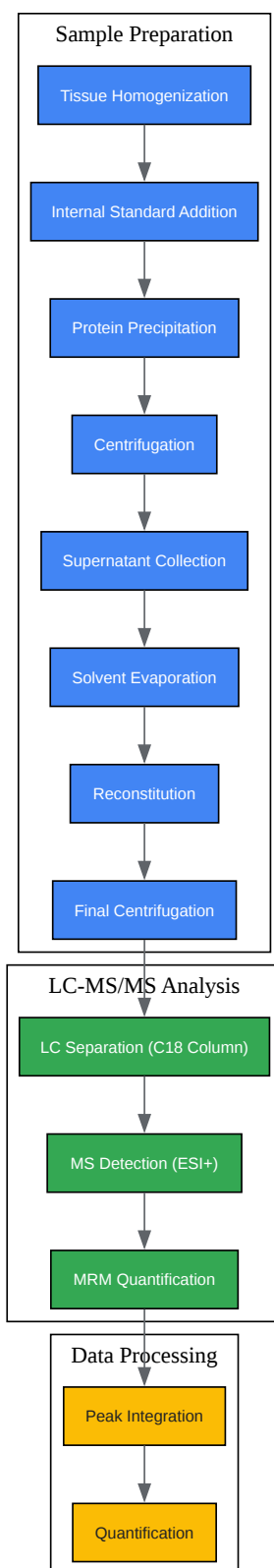
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
16-Methylheptadecanoyl-CoA	1048.7	541.7	45	30
C17:0-CoA (IS)	1020.6	513.6	45	30

Table 2: Method Validation Data (Representative)

This table presents typical validation results for the quantification of long-chain acyl-CoAs, adapted for **16-Methylheptadecanoyl-CoA**.[\[1\]](#)[\[2\]](#)

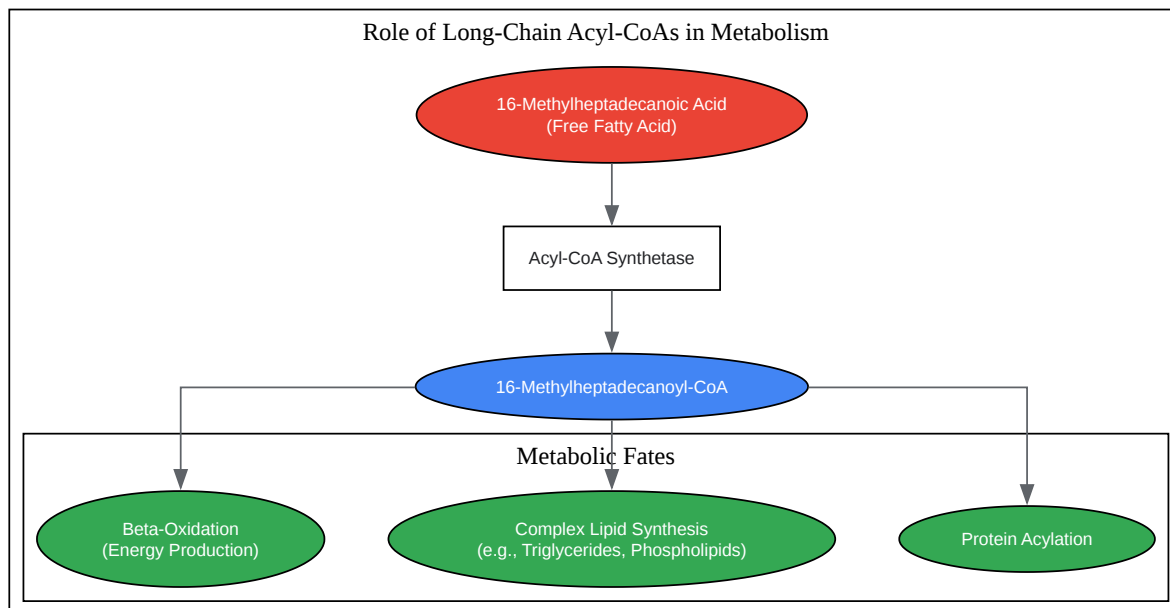
Parameter	Result
Linearity (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	1 fmol on column
Accuracy (% Recovery)	95.2 - 108.5%
Intra-day Precision (%RSD)	< 5%
Inter-day Precision (%RSD)	< 10%

Visualizations



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Caption: Experimental Workflow for LC-MS/MS Analysis.



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Caption: Metabolic context of **16-Methylheptadecanoyl-CoA**.

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